

stability of [Des-Arg9]-Bradykinin acetate at room temperature

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Compound of Interest

Compound Name: [Des-Arg9]-Bradykinin acetate

Cat. No.: B8075393

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Technical Support Center: [Des-Arg9]-Bradykinin Acetate

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, handling, and use of **[Des-Arg9]-Bradykinin acetate** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **[Des-Arg9]-Bradykinin acetate** powder?

A1: For optimal long-term stability, **[Des-Arg9]-Bradykinin acetate** powder should be stored in a sealed container, protected from moisture, at temperatures of -20°C or -80°C. Under these conditions, the product is stable for one to two years.^[1]

Q2: How should I store solutions of **[Des-Arg9]-Bradykinin acetate**?

A2: Stock solutions of **[Des-Arg9]-Bradykinin acetate** are significantly less stable than the powdered form. It is recommended to store aliquoted stock solutions at -80°C for up to 6 months, or at -20°C for up to 1 month.^{[1][2]} To avoid degradation from repeated freeze-thaw cycles, it is best to prepare single-use aliquots.

Q3: Can I store **[Des-Arg9]-Bradykinin acetate** solutions at room temperature?

A3: It is strongly advised to avoid storing solutions of **[Des-Arg9]-Bradykinin acetate** at room temperature for extended periods. For in vivo experiments, it is recommended to prepare fresh solutions and use them on the same day.^[2] While the product may be shipped at ambient temperatures, suggesting short-term stability, prolonged exposure to room temperature will lead to degradation.

Q4: What is the primary mechanism of action for [Des-Arg9]-Bradykinin?

A4: [Des-Arg9]-Bradykinin is a potent and selective agonist for the bradykinin B1 receptor (B1R).^{[3][4]} The B1 receptor is a G-protein coupled receptor (GPCR) that is typically expressed at low levels in healthy tissues but is induced during inflammation and tissue injury.

Stability Data

The stability of **[Des-Arg9]-Bradykinin acetate** is highly dependent on the storage conditions. The following tables summarize the recommended storage and stability information from various suppliers.

Table 1: Stability of **[Des-Arg9]-Bradykinin Acetate** Powder

Storage Temperature	Duration	Stability Notes
-80°C	2 years	Sealed storage, away from moisture. ^[1]
-20°C	1 year	Sealed storage, away from moisture. ^[1]
Room Temperature	Short-term	Suitable for shipping; not recommended for storage.

Table 2: Stability of **[Des-Arg9]-Bradykinin Acetate** in Solvent

Storage Temperature	Duration	Stability Notes
-80°C	6 months	Sealed storage, away from moisture.[2]
-20°C	1 month	Sealed storage, away from moisture.[2]

Troubleshooting Guide

Issue 1: Inconsistent or lower-than-expected experimental results.

- Possible Cause 1: Peptide Degradation. [Des-Arg9]-Bradykinin is susceptible to enzymatic degradation, particularly by angiotensin-converting enzyme (ACE) and aminopeptidase P (APP).[5][6] If working with biological samples such as plasma or serum, endogenous enzymes can rapidly degrade the peptide.
 - Solution: Prepare fresh solutions for each experiment. When using biological fluids, consider the use of protease inhibitors to minimize degradation. The rate of degradation can also be influenced by factors such as chloride ion concentration.[7]
- Possible Cause 2: Improper Storage. Storing the peptide in solution at room temperature or for extended periods, even when frozen, can lead to degradation.
 - Solution: Adhere strictly to the recommended storage conditions. Aliquot stock solutions to avoid multiple freeze-thaw cycles.

Issue 2: Poor solubility of the peptide.

- Possible Cause: The peptide may not be fully dissolved in the chosen solvent.
 - Solution: For aqueous solutions, sonication can aid in dissolution. **[Des-Arg9]-Bradykinin acetate** is soluble in water (up to 100 mg/mL with sonication) and DMSO (up to 100 mg/mL).[1]

Experimental Protocols

Calcium Mobilization Assay in Cultured Cells

This protocol describes a common method for assessing the activity of **[Des-Arg9]-Bradykinin acetate** by measuring intracellular calcium mobilization in cells expressing the B1 receptor.

- Cell Culture: Plate cells expressing the bradykinin B1 receptor (e.g., CHO-K1 cells stably expressing human B1R) in a 96-well black-walled, clear-bottom plate and culture overnight.
- Dye Loading:
 - Prepare a calcium indicator dye solution (e.g., Fluo-4 AM) according to the manufacturer's instructions.
 - Remove the cell culture medium and add the dye solution to the cells.
 - Incubate for 1 hour at 37°C.
- Compound Preparation:
 - Prepare a fresh stock solution of **[Des-Arg9]-Bradykinin acetate** in an appropriate solvent (e.g., sterile water or DMSO).
 - Perform serial dilutions to obtain the desired concentrations for the dose-response curve.
- Measurement of Calcium Flux:
 - Wash the cells with a suitable assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES).
 - Place the plate in a fluorescence plate reader.
 - Add the **[Des-Arg9]-Bradykinin acetate** dilutions to the wells and immediately begin recording fluorescence intensity (Excitation: 485 nm, Emission: 525 nm) every second for at least 120 seconds.
- Data Analysis:
 - Determine the peak fluorescence intensity for each concentration.
 - Plot the change in fluorescence against the logarithm of the agonist concentration.

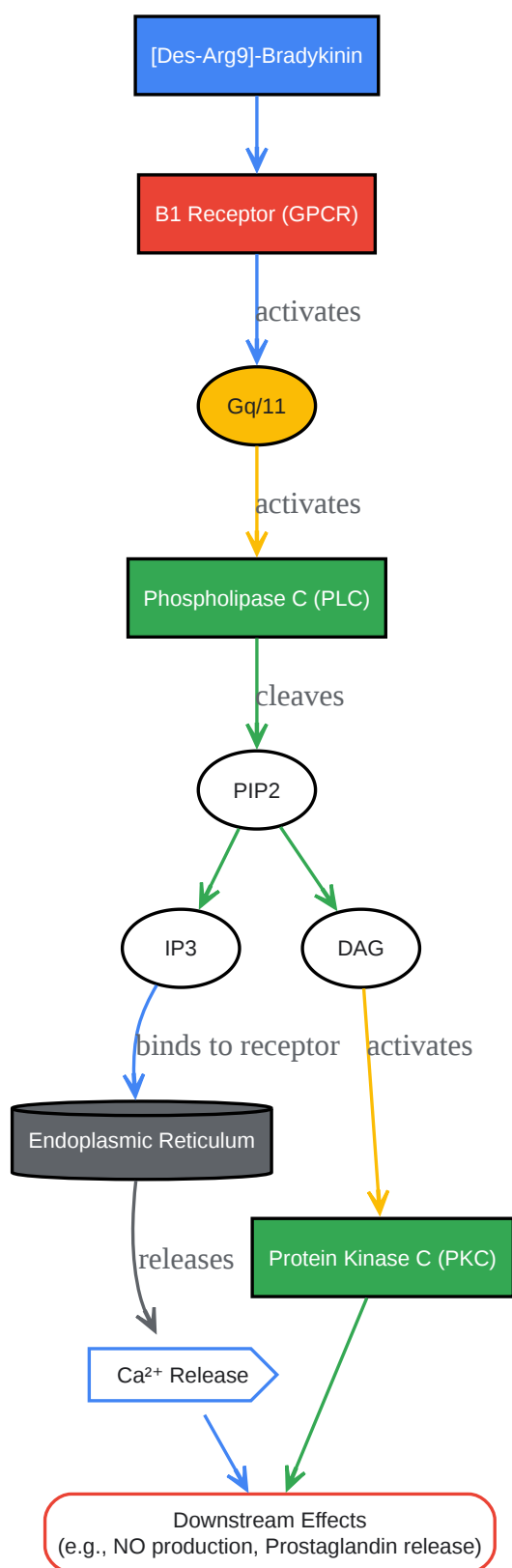
- Calculate the EC50 value from the resulting dose-response curve.

Visualizations



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Caption: Workflow for a calcium mobilization assay.



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Caption: [Des-Arg9]-Bradykinin B1 receptor signaling pathway.

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